

Technical Guide: Solubility Profile & Handling of 4-Methyl-6-hepten-2-one

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Compound of Interest

Compound Name: 6-Hepten-2-one, 4-methyl-

CAS No.: 35194-34-4

Cat. No.: B14686698

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Executive Summary & Molecule Analysis

4-methyl-6-hepten-2-one is a C8 unsaturated ketone characterized by a terminal alkene and a mid-chain ketone functionality. Its amphiphilic nature—dominated by a hydrophobic alkyl backbone but punctuated by a polar carbonyl group—dictates its solubility. It acts as a "borderline" polar aprotic solute, showing high affinity for organic solvents ranging from non-polar hydrocarbons to polar aprotic ethers, while remaining immiscible with water.

Structural Determinants of Solubility

- **Hydrophobic Domain (C8 Skeleton):** The 4-methyl and heptenyl chain provide significant Van der Waals interaction sites, making the molecule highly soluble in non-polar solvents like hexane and toluene.
- **Polar Domain (Carbonyl Group @ C2):** The ketone moiety introduces a dipole moment, facilitating solubility in polar aprotic solvents (DCM, Acetone) and hydrogen-bond accepting interactions with alcohols.
- **Terminal Alkene (@ C6):** The

-system adds slight polarizability but does not significantly enhance water solubility compared to the saturated analog.

Solubility Profile & Solvent Compatibility

The following data categorizes solvent compatibility based on experimental precedence for C8 unsaturated ketones and group contribution theory.

Quantitative Solubility Estimates (25°C)

Solvent Class	Representative Solvent	Solubility Status	Mechanistic Driver
Hydrocarbons	Hexane, Pentane	Miscible	London Dispersion Forces dominate. Ideal for extraction.
Chlorinated	Dichloromethane (DCM), Chloroform	Miscible	Dipole-Dipole interactions + Dispersion. Excellent for solubilizing crude reaction mixtures.
Alcohols	Ethanol, Methanol	Miscible	Hydrogen bonding (Solute acts as H-bond acceptor).
Ethers	Diethyl Ether, THF	Miscible	Compatible polarity; standard solvent for synthesis/isolation.
Polar Aprotic	DMSO, DMF	Miscible	Strong dipole interactions. Used for nucleophilic substitution reactions. [1]
Aqueous	Water	Insoluble (< 1 g/L)	Hydrophobic effect; energetic penalty of cavity formation in water network is too high.

Thermodynamic Parameters (Hansen Solubility Parameters)

To predict solubility in novel solvent blends, use the estimated Hansen Solubility Parameters (HSP) for 4-methyl-6-hepten-2-one.

- Dispersion (): ~16.0 MPa
(Derived from hydrocarbon backbone)
- Polarity (): ~6.5 MPa
(Derived from ketone dipole)
- H-Bonding (): ~5.0 MPa
(Ketone acceptor ability)
- Molar Volume: ~145 cm³/mol

Application: To optimize a solvent blend (e.g., for chromatography), aim for a solvent mixture with a "Distance" (

) < 8.0 from these coordinates.

Experimental Protocols: Isolation & Purification

Since 4-methyl-6-hepten-2-one is often isolated as a reaction intermediate (e.g., from acetoacetate alkylation), the following protocol ensures efficient recovery from aqueous reaction media.

Protocol A: Liquid-Liquid Extraction (Workup)

Objective: Recover 4-methyl-6-hepten-2-one from an aqueous quench solution.

- Quench: Pour the reaction mixture into a 3x volume of saturated ammonium chloride () or brine.
 - Why: Increases ionic strength to "salt out" the organic ketone, minimizing loss to the aqueous phase.

- Solvent Selection: Use Diethyl Ether (Et₂O) or Ethyl Acetate (EtOAc).
 - Note: Et₂O is preferred if the product is volatile, as Et₂O removal (bp 35°C) minimizes product loss compared to EtOAc (bp 77°C).
- Extraction:
 - Perform 3 extractions with the organic solvent (3 x 50 mL per 100 mL aqueous phase).
 - Validation: Check the aqueous layer by TLC to ensure complete recovery.
- Drying: Dry combined organics over anhydrous Magnesium Sulfate ().
 - Why: Sodium sulfate is slower; is rapid and effective for ketones.
- Concentration: Rotary evaporate at >200 mbar and <40°C bath temperature.
 - Critical Warning: This molecule has a terminal alkene and a ketone; it is moderately volatile.^[2] Do not use high vacuum (<10 mbar) for prolonged periods at room temperature, or you will lose the product.

Protocol B: Chromatographic Purification

Stationary Phase: Silica Gel 60. Mobile Phase: Hexane/Ethyl Acetate gradient.

- TLC Visualization: UV active (weak, due to non-conjugated alkene). Use Anisaldehyde or KMnO₄ stain.
 - Observation: Olefin will stain brown/yellow with KMnO₄; Ketone reacts with Anisaldehyde (purple/blue spots).
- Elution: Start with 100% Hexane
5% EtOAc

10% EtOAc.

- Retardation Factor (

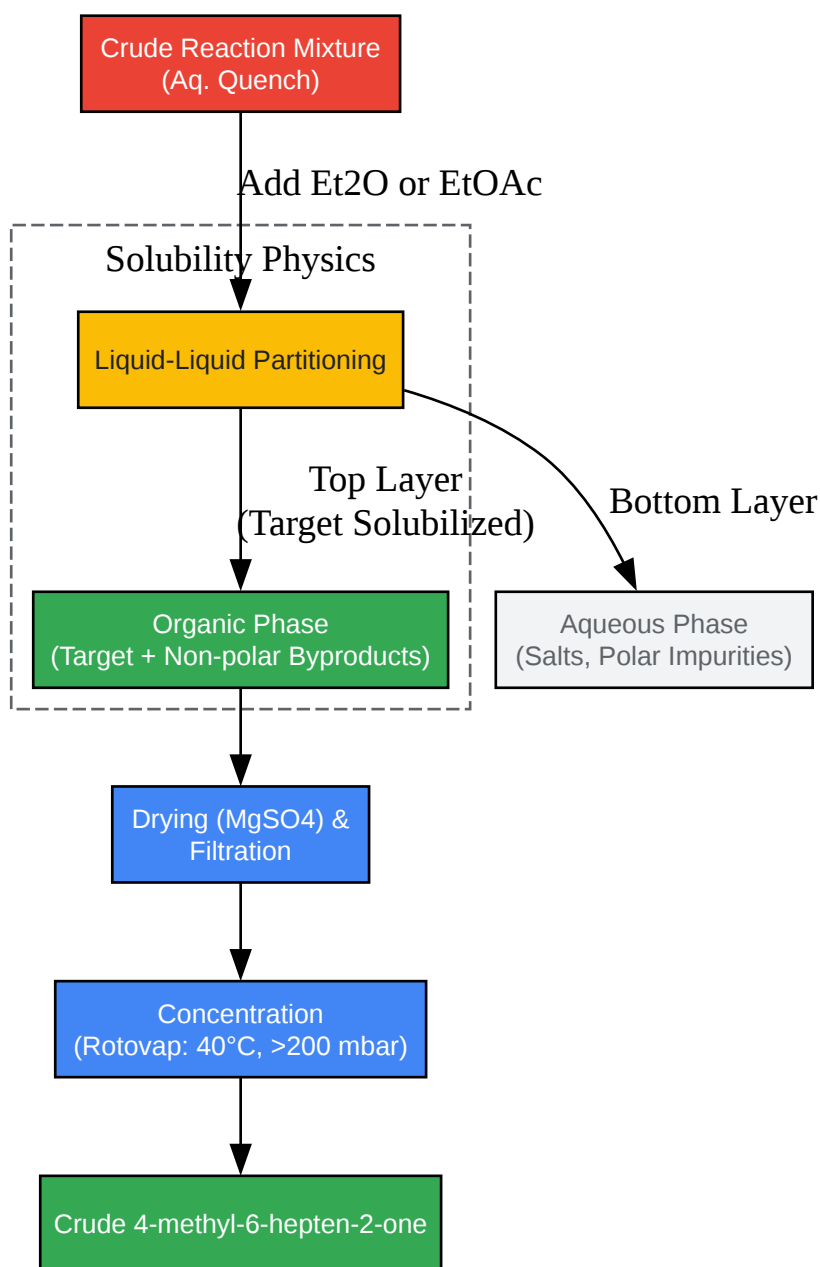
): Expect

in 9:1 Hexane:EtOAc.

Visualization of Workflows

Figure 1: Solubility & Extraction Logic Map

This diagram illustrates the partitioning logic used to isolate the target molecule from a crude synthesis mixture.



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Caption: Workflow for partitioning 4-methyl-6-hepten-2-one from aqueous media into organic solvents.

Applications & Synthesis Context

This molecule primarily serves as a divergent intermediate in organic synthesis.

- Oxy-Cope Rearrangement: It is often the product of the thermal rearrangement of tertiary allylic vinyl carbinols.
- Terpenoid Synthesis: Used as a building block for constructing complex terpene skeletons (e.g., Phomactins) due to the handle provided by the terminal alkene for further functionalization (e.g., epoxidation, hydroboration).
- Reactivity Profile:
 - Ketone (C2): Susceptible to nucleophilic attack (Grignard, reduction).
 - Alkene (C6): Isolated terminal alkene; reactive toward electrophiles (, mCPBA) but less reactive than electron-rich internal alkenes.

References

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- PubChem. Compound Summary: 6-methyl-5-hepten-2-one (Isomer Reference).[3] National Library of Medicine. (Used for comparative physicochemical property estimation).[4]
- Hansen, C. M. Hansen Solubility Parameters: A User's Handbook. CRC Press.[4] (Source for group contribution methods used in parameter estimation).

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